

Application Notes and Protocols: N-Nitroso-Ramipril as a Certified Reference Material

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-ramipril is a nitrosamine impurity of Ramipril, an angiotensin-converting enzyme (ACE) inhibitor widely used in the treatment of hypertension and heart failure.[1][2] The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies worldwide due to their potential carcinogenic nature.[1] As such, the accurate detection and quantification of **N-nitroso-ramipril** are critical for ensuring the safety and quality of Ramipril-containing drug products. This document provides detailed application notes and protocols for the use of **N-nitroso-ramipril** as a certified reference material (CRM) for analytical and quality control purposes.

Certified reference materials are essential for the calibration of analytical instruments, validation of methods, and ensuring the traceability and accuracy of measurement results.[3][4] This application note outlines the characteristics of **N-nitroso-ramipril** CRM, its stability profile, and detailed protocols for its use in quantitative analysis.

N-Nitroso-Ramipril Certified Reference Material: Characterization and Stability

The **N-nitroso-ramipril** CRM is a highly purified and well-characterized substance suitable for use as a primary reference standard. Its identity and purity are established through a combination of analytical techniques.

Table 1: General Characteristics of N-Nitroso-Ramipril CRM

Parameter	Specification
Chemical Name	(2S,3aS,6aS)-1-[(2S)-2-[--INVALID-LINK--amino]propanoyl]octahydrocyclopenta[b]pyrrole-2-carboxylic acid
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₆
Molecular Weight	445.51 g/mol
Appearance	Pale yellow to yellow oil or thick syrup
Solubility	Soluble in Methanol, Acetonitrile, DMSO
Storage Conditions	Long-term storage at 2-8 °C.[5] Shipped at ambient temperature.

Table 2: Purity and Assay Data for a Representative N-Nitroso-Ramipril CRM Lot

Test	Method	Result
Purity by HPLC	HPLC-UV	≥ 95%
Assay (as is)	qNMR or Mass Balance	Report value
Identification	¹ H NMR, ¹³ C NMR, MS, IR	Conforms to structure
Water Content	Karl Fischer Titration	Report value
Residual Solvents	GC-HS	Meets USP <467> limits

Stability Profile

The stability of the **N-nitroso-ramipril** CRM is critical for its intended use. While comprehensive forced degradation data for the isolated impurity is not widely published, studies on the parent drug, ramipril, indicate susceptibility to degradation under hydrolytic (acidic and basic) and oxidative conditions.[6] It is recommended that a formal stability study be conducted on the CRM to establish its re-test date or shelf life under various storage conditions as per ICH Q1A(R2) guidelines.[7]

Table 3: Recommended Stability-Indicating Test Protocol for N-Nitroso-Ramipril CRM

Condition	Parameters to be Monitored
Long-Term Storage	2-8 °C
Accelerated Storage	25 °C / 60% RH
Forced Degradation	
Acid Hydrolysis	0.1 M HCl, 60 °C
Base Hydrolysis	0.1 M NaOH, 60 °C
Oxidation	3% H ₂ O ₂ , RT
Thermal Stress	80 °C
Photostability	ICH Q1B conditions

Experimental Protocols

Protocol 1: Quantitative Determination of N-Nitroso-Ramipril in Ramipril Tablets by LC-MS/MS

This protocol describes the use of **N-nitroso-ramipril** CRM for the quantification of the impurity in a finished pharmaceutical product.

1. Materials and Reagents:

- **N-Nitroso-Ramipril** Certified Reference Material

- Ramipril Tablets (for analysis)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (LC-MS grade)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Analytical balance
- HPLC or UHPLC system coupled with a triple quadrupole mass spectrometer

2. Preparation of Standard Solutions:

- Stock Standard Solution (ca. 100 µg/mL): Accurately weigh approximately 1.0 mg of **N-nitroso-ramipril** CRM into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.^[5]
- Intermediate Standard Solution (ca. 1 µg/mL): Pipette 100 µL of the Stock Standard Solution into a 10 mL volumetric flask and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.
- Working Standard Solutions for Calibration Curve: Prepare a series of calibration standards by further diluting the Intermediate Standard Solution with a 50:50 (v/v) mixture of acetonitrile and water to achieve concentrations ranging from approximately 0.05 ng/mL to 10 ng/mL.

3. Preparation of Sample Solution:

- Weigh and finely powder a representative number of Ramipril tablets.
- Accurately weigh a portion of the powdered tablets equivalent to 10 mg of Ramipril into a suitable centrifuge tube.

- Add 10 mL of methanol, vortex for 5 minutes, and then centrifuge at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an HPLC vial. This solution has a nominal concentration of 1 mg/mL of Ramipril.
- Further dilute the sample solution with a 50:50 (v/v) mixture of acetonitrile and water to bring the expected **N-nitroso-ramipril** concentration within the range of the calibration curve.

4. LC-MS/MS Analytical Method:

The following is a representative LC-MS/MS method. The user should validate the method for their specific instrumentation and application.

Table 4: LC-MS/MS Method Parameters for N-Nitroso-Ramipril Analysis

Parameter	Condition
LC System	UHPLC
Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Time (min)
0.0	
5.0	
6.0	
6.1	
8.0	
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Precursor Ion (m/z)
446.2	
446.2	
Collision Energy & Cone Voltage	Optimize for specific instrument

5. Data Analysis and Calculation:

- Construct a calibration curve by plotting the peak area of **N-nitroso-ramipril** against the concentration of the working standard solutions.

- Perform a linear regression analysis of the calibration curve.
- Determine the concentration of **N-nitroso-ramipril** in the sample solution from the calibration curve.
- Calculate the amount of **N-nitroso-ramipril** in the original tablet sample using the following formula:

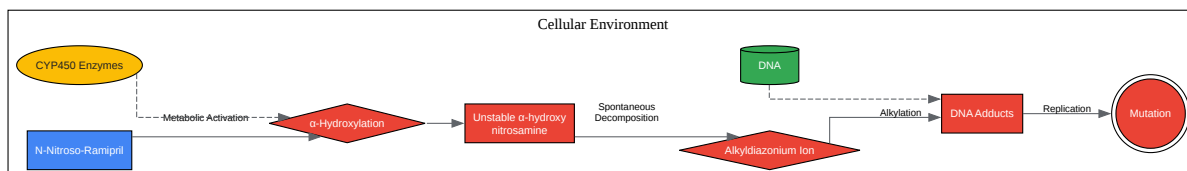
Where:

- C = Concentration of **N-nitroso-ramipril** in the sample solution (ng/mL)
- V = Initial volume of solvent used for sample extraction (mL)
- D = Dilution factor
- W = Weight of powdered tablets taken for analysis (mg)

Visualizations

Mutagenicity Signaling Pathway of Nitrosamines

Nitrosamines, including **N-nitroso-ramipril**, are generally considered to be mutagenic after metabolic activation. The primary pathway involves the cytochrome P450 (CYP) enzyme system, which leads to the formation of unstable intermediates that can alkylate DNA, resulting in mutations. While **N-nitroso-ramipril** has shown to be non-mutagenic in some in vivo studies, understanding the general pathway is crucial for risk assessment.[8]

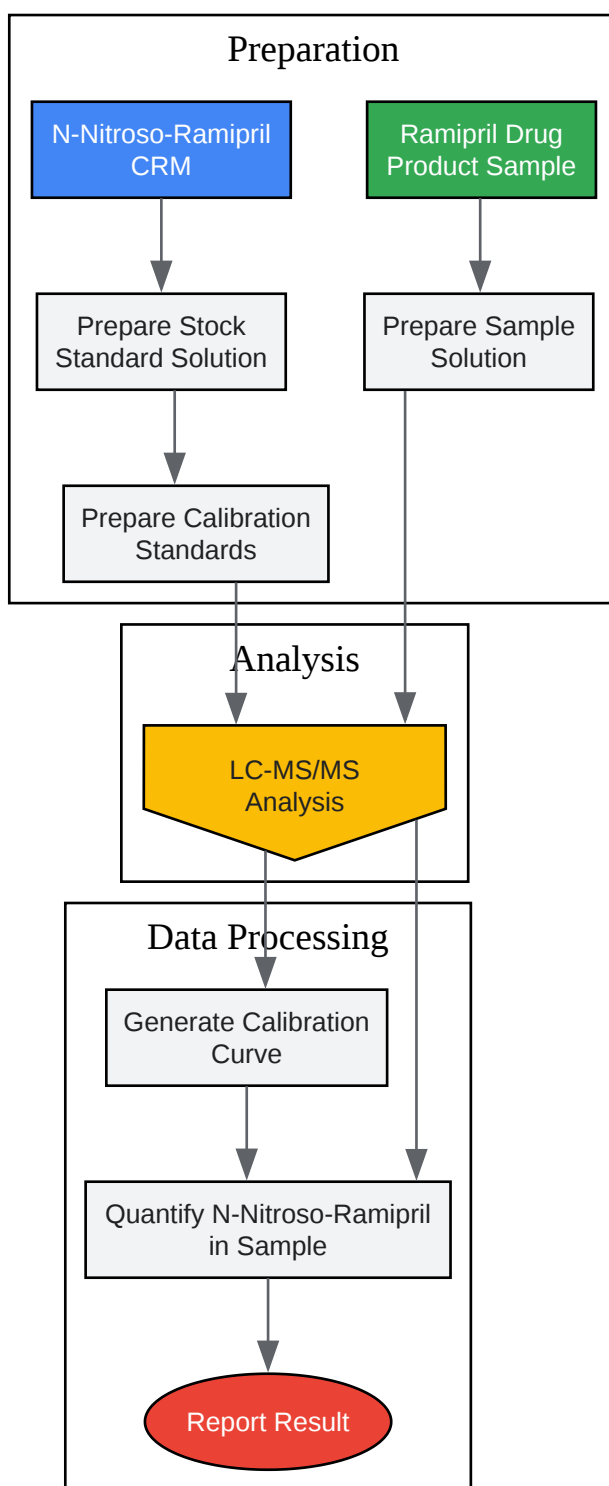


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Caption: General metabolic activation pathway of nitrosamines leading to DNA mutation.

Experimental Workflow for Quantification of N-Nitroso-Ramipril

The following diagram illustrates the logical workflow for the quantitative analysis of **N-nitroso-ramipril** in a pharmaceutical product using a certified reference material.

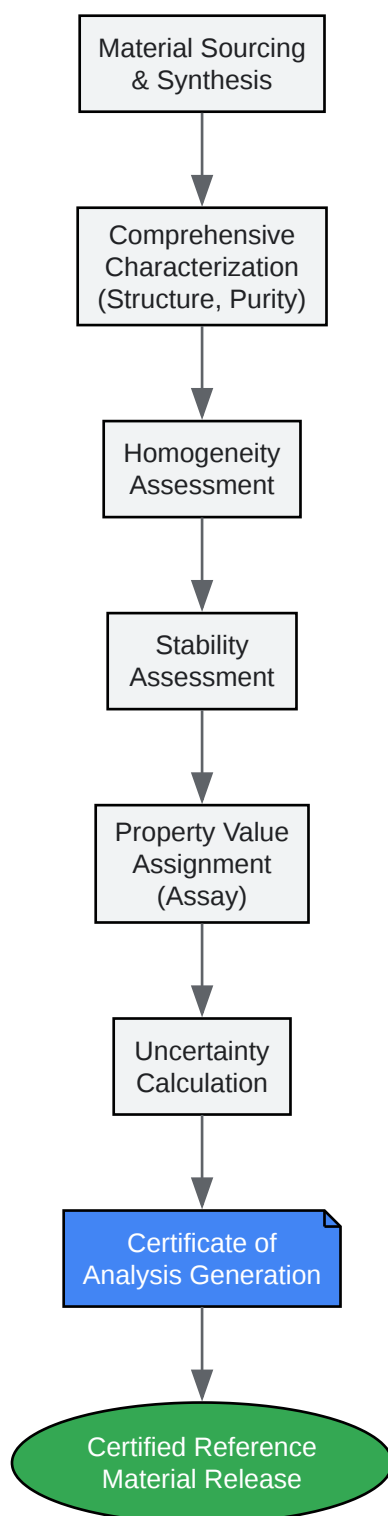


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Caption: Workflow for the quantitative analysis of **N-nitroso-ramipril**.

Logical Relationship for Certification of a Reference Material

The certification of a reference material is a rigorous process that ensures its quality and suitability for its intended use. The following diagram illustrates the key logical steps involved in this process.



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Caption: Logical process for the certification of a reference material.

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